

Flt3-IN-2 (CAS 923562-23-6): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Flt3-IN-2

Cat. No.: B611034

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Flt3-IN-2 is a potent inhibitor of FMS-like tyrosine kinase 3 (FLT3), a receptor tyrosine kinase that plays a crucial role in the proliferation and differentiation of hematopoietic stem cells. Mutations in the FLT3 gene are among the most common genetic alterations in acute myeloid leukemia (AML), leading to constitutive activation of the kinase and uncontrolled cell growth. As a result, FLT3 has emerged as a significant therapeutic target in AML, and small molecule inhibitors like **Flt3-IN-2** are valuable tools for both basic research and drug development.

This technical guide provides an in-depth overview of the research applications of **Flt3-IN-2**, including its inhibitory activity, the signaling pathways it modulates, and relevant experimental methodologies.

Kinase Inhibition Profile

Flt3-IN-2 demonstrates inhibitory activity against FLT3 and other related kinases, such as c-Kit and c-FMS. The half-maximal inhibitory concentration (IC₅₀) values provide a quantitative measure of its potency.

Target Kinase	IC ₅₀
FLT3	< 1 μ M

Further quantitative data on the specific IC50 values for wild-type FLT3, various FLT3 mutants (e.g., ITD, D835Y), c-Kit, and c-FMS are detailed within patent literature under documents WO 2012158957 A2 and WO 2007013896 A2.

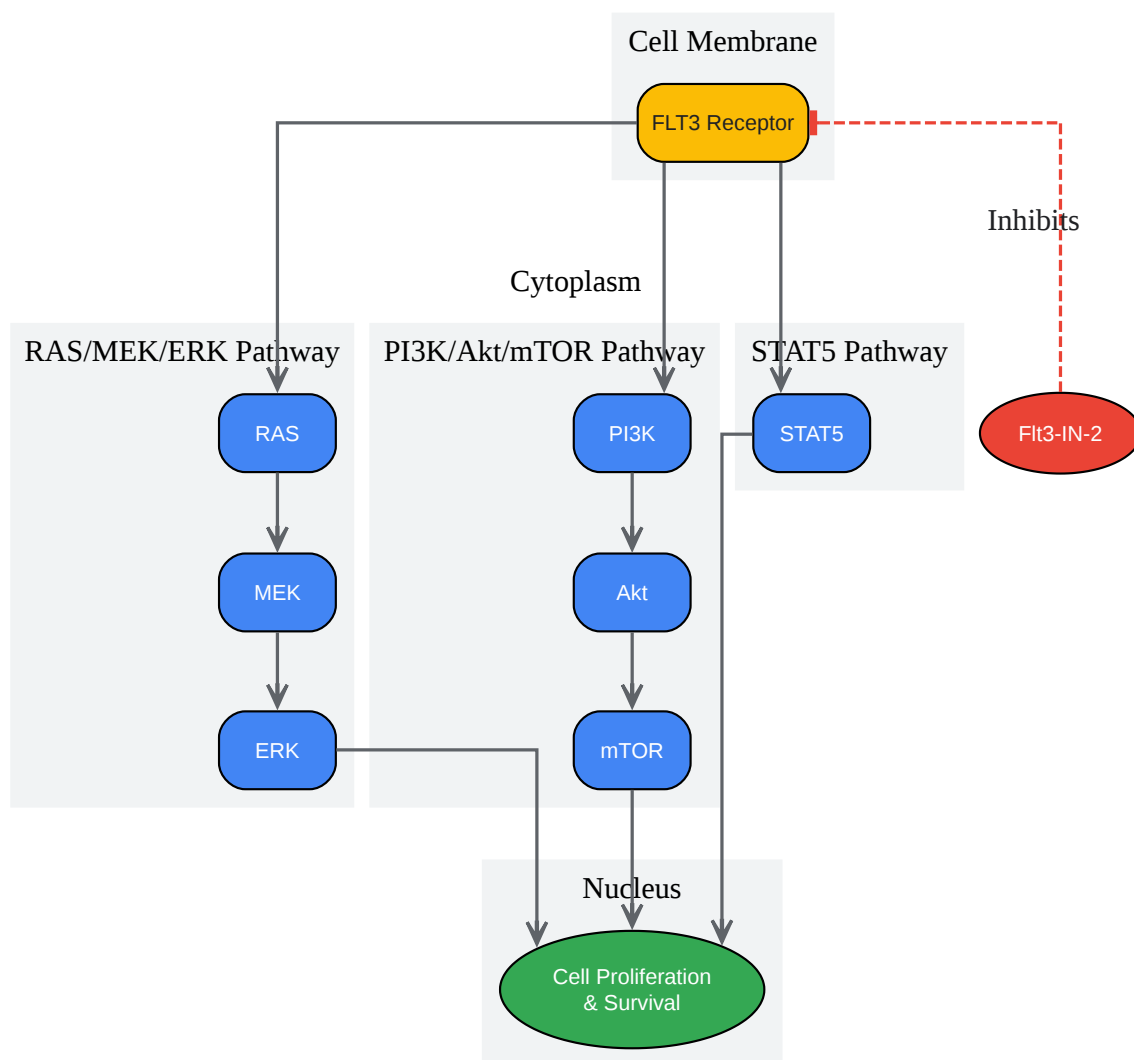
Mechanism of Action and Signaling Pathways

Flt3-IN-2 exerts its effects by competitively binding to the ATP-binding pocket of the FLT3 kinase domain, thereby preventing the phosphorylation of downstream signaling molecules. The FLT3 signaling cascade is complex, involving multiple pathways that regulate cell survival, proliferation, and differentiation. The constitutive activation of FLT3 in AML leads to the aberrant activation of these pathways.

Key signaling pathways downstream of FLT3 that are impacted by inhibitors like **Flt3-IN-2** include:

- **RAS/MEK/ERK Pathway:** This pathway is crucial for cell proliferation and survival.
- **PI3K/Akt/mTOR Pathway:** This cascade plays a central role in regulating cell growth, metabolism, and survival.
- **STAT5 Pathway:** Signal transducer and activator of transcription 5 (STAT5) is a key transcription factor that promotes the expression of genes involved in cell proliferation and survival.

The inhibition of FLT3 by **Flt3-IN-2** leads to the downregulation of these pathways, ultimately inducing cell cycle arrest and apoptosis in FLT3-mutated cancer cells.



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Inhibition of FLT3 Signaling by **Flt3-IN-2**

Research Applications

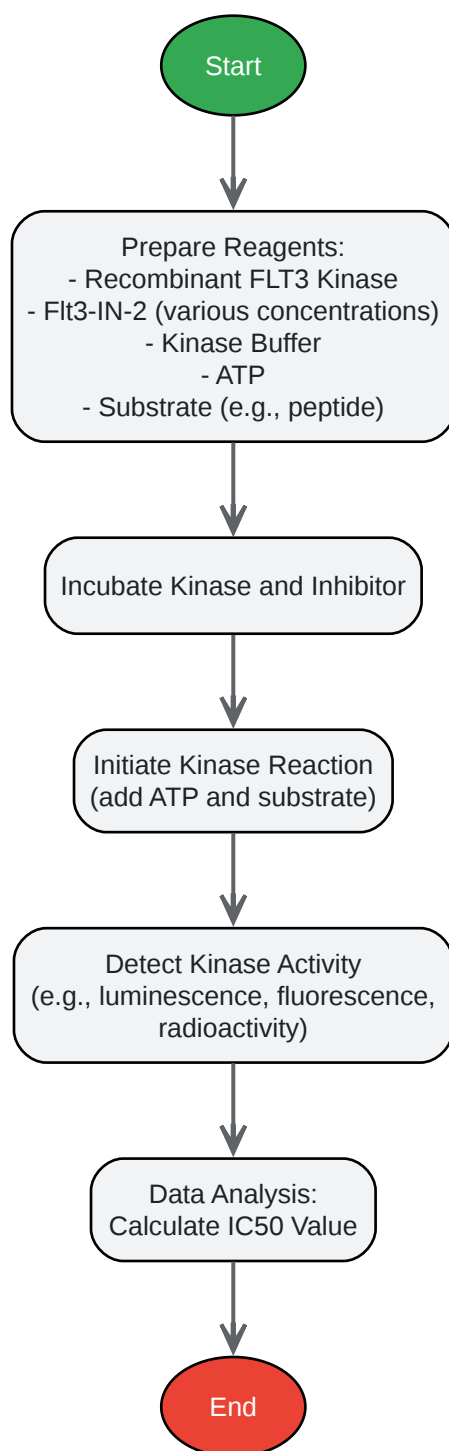
Flt3-IN-2 is a valuable tool for a range of research applications aimed at understanding the role of FLT3 in normal and malignant hematopoiesis.

- **In Vitro Kinase Assays:** To determine the inhibitory activity and selectivity of **Flt3-IN-2** against wild-type and mutant FLT3, as well as other kinases like c-Kit and c-FMS.
- **Cell-Based Proliferation and Apoptosis Assays:** To evaluate the effect of **Flt3-IN-2** on the viability and survival of AML cell lines harboring FLT3 mutations (e.g., MV4-11, MOLM-13, MOLM-14).
- **Western Blot Analysis:** To investigate the impact of **Flt3-IN-2** on the phosphorylation status of FLT3 and its downstream signaling proteins (e.g., ERK, Akt, STAT5).
- **In Vivo Animal Models:** To assess the anti-leukemic efficacy of **Flt3-IN-2** in xenograft or patient-derived xenograft (PDX) models of FLT3-mutated AML.

Experimental Protocols

Detailed experimental protocols for the use of FLT3 inhibitors can be found in the primary literature and patent documents. Below are generalized workflows for common assays.

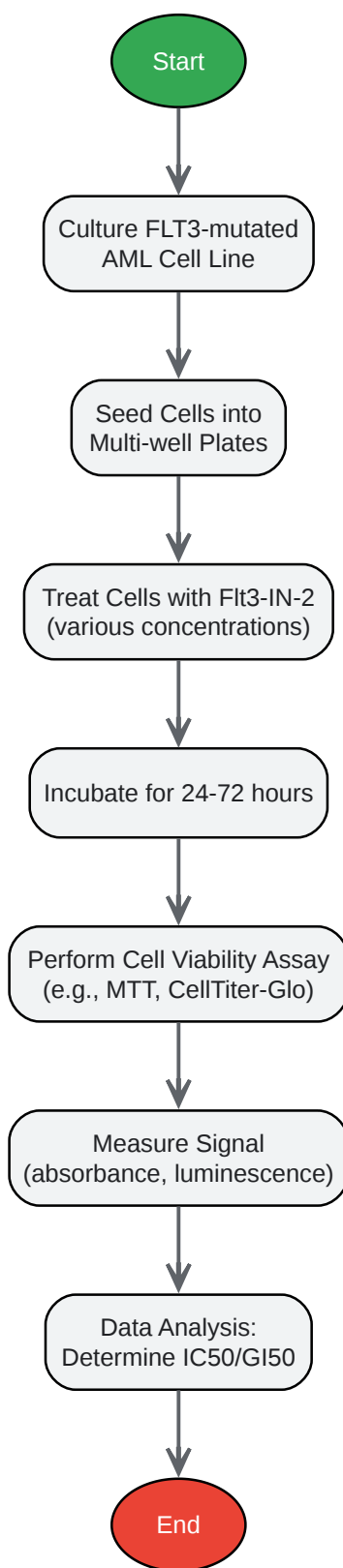
In Vitro Kinase Assay Workflow



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Workflow for an In Vitro FLT3 Kinase Assay

Cell-Based Proliferation Assay Workflow



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Workflow for a Cell-Based Proliferation Assay

Conclusion

Flt3-IN-2 serves as a critical research tool for investigating the biological roles of FLT3 in health and disease, particularly in the context of acute myeloid leukemia. Its ability to potently and selectively inhibit FLT3 kinase activity allows for the detailed study of downstream signaling pathways and provides a valuable compound for preclinical evaluation of FLT3-targeted therapies. Researchers and drug development professionals can utilize **Flt3-IN-2** to further unravel the complexities of FLT3-driven malignancies and to aid in the discovery of novel therapeutic strategies.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com